

Personal protective equipment for handling Methyl 6-bromo-3-hydroxypicolinate

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Compound of Interest

Compound Name: Methyl 6-bromo-3-hydroxypicolinate

Cat. No.: B1358371

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Essential Safety and Handling Guide for Methyl 6-bromo-3-hydroxypicolinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Methyl 6-bromo-3-hydroxypicolinate** (CAS No. 321601-48-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 6-bromo-3-hydroxypicolinate is a chemical compound that requires careful handling due to its potential health hazards. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as follows:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]

- H335: May cause respiratory irritation[1]

To mitigate these risks, a comprehensive personal protective equipment (PPE) plan is mandatory. The following table summarizes the recommended PPE for handling **Methyl 6-bromo-3-hydroxypicolinate**.

Protection Type	Recommended PPE	Purpose
Eye and Face	Chemical safety goggles and a face shield	Protects against splashes and vapors that can cause serious eye damage.[2]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant apron or lab coat, and closed-toe shoes	Prevents skin contact, which can lead to irritation.[2]
Respiratory	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used	Minimizes inhalation of vapors, which can cause respiratory tract irritation.[2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
 - All necessary equipment, including the chemical container, should be placed within the fume hood.
 - Verify that an appropriate fire extinguisher (e.g., CO2, dry chemical, or foam) is accessible.[3]
- Handling:

- Wear the appropriate PPE as detailed in the table above before handling the chemical.
- Carefully measure and transfer the required amount of **Methyl 6-bromo-3-hydroxypicolinate**. Use appropriate tools to minimize the risk of spills.
- Conduct all experimental procedures within the chemical fume hood with the sash at the lowest possible height that allows for comfortable work.^[2]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Decontaminate all work surfaces and equipment.

Disposal Plan: Waste Management Protocol

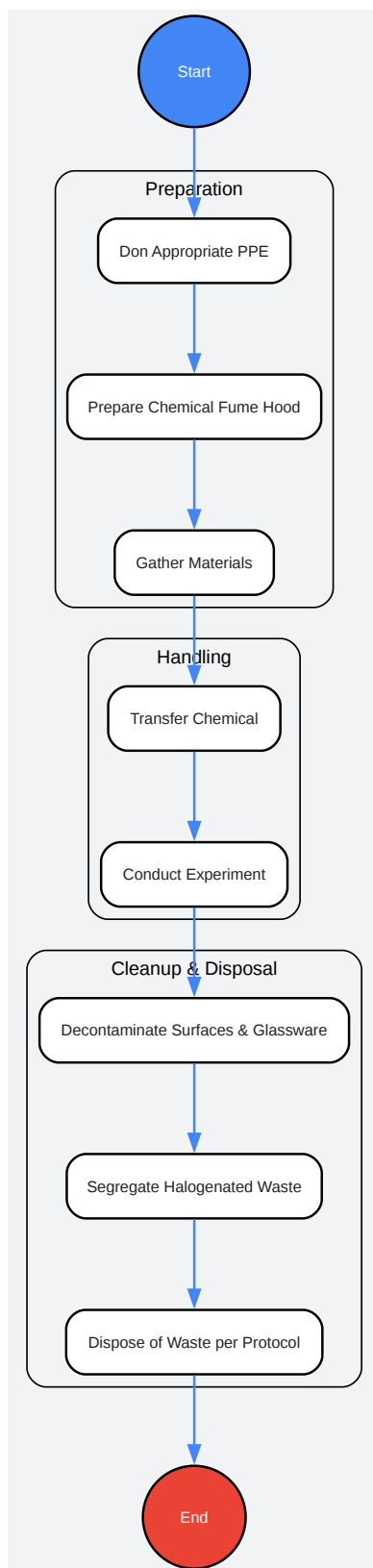
Proper disposal of **Methyl 6-bromo-3-hydroxypicolinate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Halogenated organic waste must be collected separately from non-halogenated waste.^[2]
 - Use a designated, properly labeled, and sealed waste container for all waste containing this chemical.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone) in a fume hood. The rinsate must be collected as hazardous waste.
 - Dispose of the rinsed containers in accordance with institutional and local regulations.
- Waste Disposal:
 - Follow your institution's hazardous waste disposal procedures.
 - Do not dispose of this chemical down the drain or in regular trash.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₆ BrNO ₃ [1]
Molecular Weight	232.03 g/mol [1]
Physical Form	Liquid or Solid or Semi-solid or lump[4]
Storage Temperature	Inert atmosphere, 2-8°C[4]

Experimental Workflow



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Caption: Workflow for Safe Handling and Disposal of **Methyl 6-bromo-3-hydroxypicolinate**.

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